

Introduction: Navigating the Landscape of Substituted Nitroanilines

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N-ethyl-2-nitro-5-(1-piperazinyl)aniline*

Cat. No.: *B4087713*

[Get Quote](#)

The compound 5-(1-piperazinyl)-N-ethyl-2-nitroaniline represents a specific molecular architecture of interest in medicinal chemistry and materials science. While this exact N-ethyl derivative is not extensively cataloged in commercial databases, its core structure, 2-nitro-5-(piperazin-1-yl)aniline, is a well-established chemical intermediate. This guide provides a comprehensive technical overview of this class of compounds, synthesizing data from closely related and commercially available analogs to build a predictive profile of the target molecule. By understanding the synthesis, properties, and applications of its parent compounds and substituted variants, researchers can effectively approach the design and execution of studies involving 5-(1-piperazinyl)-N-ethyl-2-nitroaniline.

The strategic combination of a nitroaniline scaffold with a piperazine moiety imparts unique electronic and physicochemical properties, making these compounds valuable starting points for the development of novel therapeutics and functional materials. The piperazine ring, a common pharmacophore, offers a site for further functionalization to modulate solubility, basicity, and target engagement. The nitroaniline core, with its electron-withdrawing nitro group, is a key precursor for the synthesis of benzimidazoles and other heterocyclic systems of significant biological interest.

This guide will delve into the nomenclature, chemical properties, a proposed synthetic pathway, and potential applications of 5-(1-piperazinyl)-N-ethyl-2-nitroaniline, grounded in the established chemistry of its structural relatives.

Nomenclature and Synonyms: Establishing a Clear Identity

To ensure clarity in scientific communication, it is crucial to define the nomenclature of the target compound and its relevant analogs.

The systematic IUPAC name for the target compound is N-ethyl-2-nitro-5-(piperazin-1-yl)aniline.

Due to the limited specific data on this compound, this guide will draw insights from the following closely related and well-documented molecules:

- 5-(4-Methylpiperazin-1-yl)-2-nitroaniline: A commercially available analog where the piperazine nitrogen is substituted with a methyl group.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- 5-(4-Ethylpiperazin-1-yl)-2-nitroaniline: Another commercially available analog with an ethyl group on the distal piperazine nitrogen.[\[5\]](#)[\[6\]](#)
- 2-Nitro-5-(1-piperazinyl)aniline: The parent amine, lacking substitution on the distal piperazine nitrogen.[\[7\]](#)
- N-Ethyl-2-nitroaniline: This compound features the N-ethyl aniline core but lacks the piperazine substituent.[\[8\]](#)[\[9\]](#)[\[10\]](#)

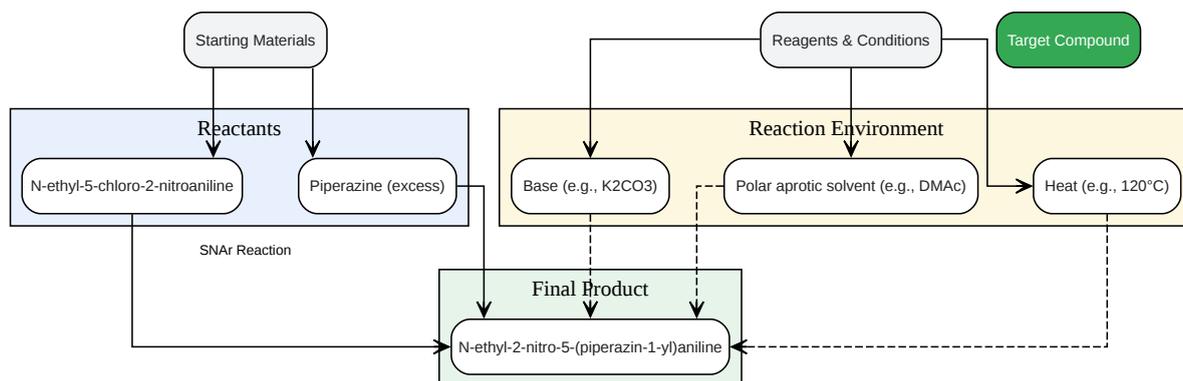
A comprehensive list of synonyms and identifiers for these key analogs is provided in the table below.

Compound Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight (g/mol)
5-(4-Methylpiperazin-1-yl)-2-nitroaniline	1-(3-Amino-4-nitrophenyl)-4-methylpiperazine ; 5-(4-Methylpiperazino)-2-nitroaniline	23491-48-7	C ₁₁ H ₁₆ N ₄ O ₂	236.27
5-(4-Ethylpiperazin-1-yl)-2-nitroaniline	N/A	23470-40-8	C ₁₂ H ₁₈ N ₄ O ₂	250.30
2-Nitro-5-(1-piperazinyl)aniline	5-(Piperazin-1-yl)-2-nitroaniline	96103-52-5	C ₁₀ H ₁₄ N ₄ O ₂	222.24
N-Ethyl-2-nitroaniline	N/A	10112-15-9	C ₈ H ₁₀ N ₂ O ₂	166.18

Proposed Synthesis of N-ethyl-2-nitro-5-(piperazin-1-yl)aniline: A Logical Approach

The synthesis of N-ethyl-2-nitro-5-(piperazin-1-yl)aniline can be logically approached through a nucleophilic aromatic substitution (S_NAr) reaction. This common and reliable method is well-documented for the synthesis of related piperazinyl-nitroaniline compounds.^{[7][11]} The proposed pathway involves the reaction of a suitable N-ethyl-halo-nitroaniline with piperazine.

The causality behind this experimental choice lies in the electron-withdrawing nature of the nitro group, which activates the aromatic ring towards nucleophilic attack by the piperazine amine. The halogen at the 5-position serves as a good leaving group.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Cas 23491-48-7,5-\(4-Methylpiperazin-1-yl\)-2-nitroaniline | lookchem \[lookchem.com\]](#)
- 2. [Reputable Factory Supply 99% Pure 5-\(4-Methylpiperazin-1-yl\)-2-nitroaniline 23491-48-7 with Efficient Transportation \[yzqyyykj.com\]](#)
- 3. [echemi.com \[echemi.com\]](#)
- 4. [synquestlabs.com \[synquestlabs.com\]](#)
- 5. [23470-40-8|5-\(4-Ethylpiperazin-1-yl\)-2-nitroaniline|BLD Pharm \[bldpharm.com\]](#)
- 6. [1509397-22-1|3-\(4-Ethylpiperazin-1-yl\)-N-methyl-5-nitroaniline|BLD Pharm \[bldpharm.com\]](#)

- [7. 2-Nitro-5-\(1-piperazinyl\)aniline synthesis - chemicalbook \[chemicalbook.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. buildingblock.bocsci.com \[buildingblock.bocsci.com\]](#)
- [10. N-ETHYL-2-NITROANILINE | CAS:10112-15-9 | Atomaxchem \[en.atomaxchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Introduction: Navigating the Landscape of Substituted Nitroanilines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b4087713#5-1-piperazinyl-n-ethyl-2-nitroaniline-synonyms\]](https://www.benchchem.com/product/b4087713#5-1-piperazinyl-n-ethyl-2-nitroaniline-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com